

Acephate-d6: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Acephate-d6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **Acephate-d6**, a deuterated isotopologue of the organophosphate insecticide Acephate. This document details experimental protocols for the determination of its key characteristics and presents its role in various analytical and research applications.

Core Physical and Chemical Properties

Acephate-d6, with the IUPAC name N-(methoxy(trideuteriomethoxy)-sulfanylmethyl)acetamide, is a valuable internal standard for the quantitative analysis of Acephate in various matrices due to its similar chemical behavior and distinct mass spectrometric signature. While specific experimental data for some physical properties of the deuterated form are not extensively published, the properties of its non-deuterated counterpart, Acephate, serve as a reliable reference.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Acephate-d6** and Acephate.

Property	Value (Acephate-d6)	Reference
CAS Number	2109699-73-0	[1]
Molecular Formula	C ₄ H ₄ D ₆ NO ₃ PS	[1]
Molecular Weight	189.20 g/mol	[1]
Exact Mass	189.0496 u	[1]
Physical Form	Solid, White	N/A

Property	Value (Acephate)	Reference
CAS Number	30560-19-1	[2]
Molecular Formula	C ₄ H ₁₀ NO ₃ PS	N/A
Molecular Weight	183.17 g/mol	
Melting Point	88-90 °C	
Boiling Point	Decomposes before boiling	
Solubility in Water	790 g/L at 20 °C	N/A
Vapor Pressure	2.26 x 10 ⁻⁶ Pa at 24 °C	
Appearance	Colorless to white solid	

Experimental Protocols

Synthesis of Acephate-d6

A common synthetic route to Acephate involves the acetylation of methamidophos. The synthesis of **Acephate-d6** would follow a similar pathway, utilizing a deuterated methylating agent in the synthesis of the methamidophos precursor.

Exemplary Synthesis of Acephate (for reference):

- Reaction: O,O-dimethyl thiophosphoryl amide is isomerized and then acetylated with acetic anhydride.

- Procedure Outline:
 - Methamidophos and a suitable solvent (e.g., trichloromethane) are added to a reactor.
 - Acetyl chloride is added dropwise at a controlled temperature (e.g., 40-50 °C) under vacuum.
 - The reaction mixture is stirred until the reaction is complete.
 - The product is isolated through precipitation, crystallization, and filtration.

For the synthesis of **Acephate-d6**, deuterated O,S-dimethyl phosphoramidothioate would be used as the starting material.

Determination of Melting Point

The melting point of a solid organophosphorus compound like **Acephate-d6** can be determined using a capillary melting point apparatus.

Protocol:

- A small, finely powdered sample of **Acephate-d6** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute).
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Determination of Solubility

The solubility of **Acephate-d6** in water can be determined using the shake-flask method.

Protocol:

- An excess amount of **Acephate-d6** is added to a known volume of deionized water in a flask.

- The flask is sealed and agitated at a constant temperature (e.g., 20 °C) for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- The solution is then filtered or centrifuged to remove any undissolved solid.
- The concentration of **Acephate-d6** in the saturated aqueous solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

Spectral Data

Mass Spectrometry

The mass spectrum of **Acephate-d6** is crucial for its use as an internal standard. The key feature is a molecular ion peak at an m/z value that is 6 units higher than that of unlabeled Acephate, corresponding to the six deuterium atoms.

- Expected Molecular Ion (M^+) for **Acephate-d6**: m/z 189
- Expected Molecular Ion (M^+) for Acephate: m/z 183

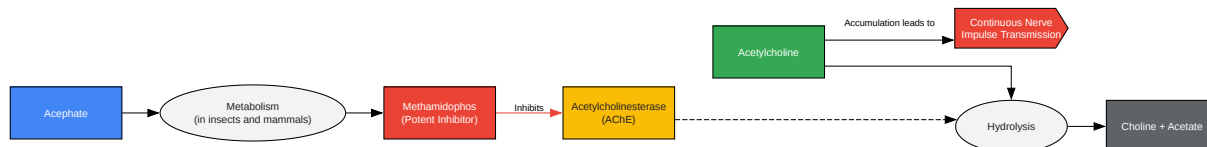
NMR Spectroscopy

While specific experimental spectra for **Acephate-d6** are not readily available in public databases, the expected proton (^1H) and carbon- 13 (^{13}C) NMR spectra can be inferred from the structure and the known effects of deuterium substitution.

- ^1H NMR: The ^1H NMR spectrum of **Acephate-d6** would be significantly simplified compared to Acephate. The signals corresponding to the two methyl groups in Acephate would be absent in the ^1H NMR spectrum of **Acephate-d6** due to the replacement of protons with deuterium. A singlet corresponding to the acetyl methyl group would be expected.
- ^{13}C NMR: In the ^{13}C NMR spectrum of **Acephate-d6**, the carbons of the two deuterated methyl groups would exhibit characteristic splitting patterns due to coupling with deuterium (spin $I=1$). The signals would appear as multiplets (septets for $-\text{CD}_3$). The chemical shifts would be slightly upfield compared to the corresponding signals in Acephate due to the isotopic effect.

Mode of Action and Metabolic Pathway

Acephate is a systemic insecticide that functions as an acetylcholinesterase (AChE) inhibitor. However, Acephate itself is a relatively weak inhibitor. Its primary toxicological effect is due to its metabolic conversion to methamidophos, which is a much more potent AChE inhibitor.



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Caption: Metabolic activation of Acephate to Methamidophos and subsequent inhibition of Acetylcholinesterase.

The inhibition of AChE by methamidophos leads to the accumulation of the neurotransmitter acetylcholine in the synaptic cleft, causing continuous nerve impulse transmission, which ultimately results in paralysis and death of the insect.

Experimental Protocol: Acetylcholinesterase Inhibition Assay

The inhibitory effect of Acephate and its metabolites on AChE activity can be determined using the Ellman method.

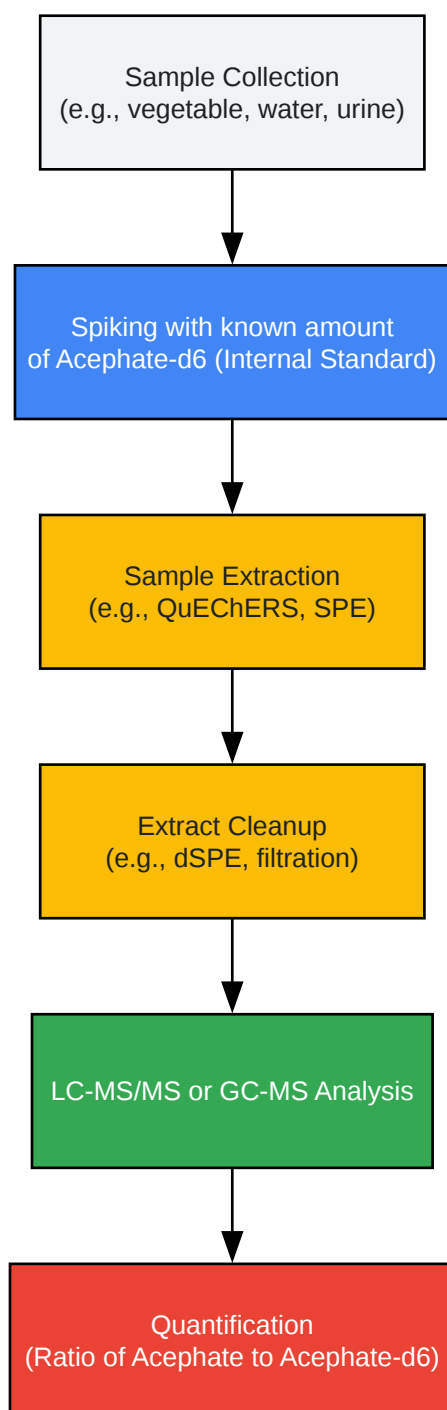
Protocol Outline:

- **Reagent Preparation:** Prepare phosphate buffer, 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) solution, acetylthiocholine iodide (ATCI) solution, AChE solution, and a stock solution of the inhibitor (Acephate or Methamidophos).

- **Reaction Setup:** In a 96-well plate, add buffer, the inhibitor at various concentrations, and the AChE solution. A control well without the inhibitor is also prepared.
- **Pre-incubation:** Incubate the plate to allow the inhibitor to interact with the enzyme.
- **Reaction Initiation:** Add DTNB and then ATCI to start the reaction.
- **Measurement:** Measure the absorbance at 412 nm kinetically using a microplate reader. The rate of color change is proportional to the AChE activity.
- **Data Analysis:** Calculate the percentage of inhibition for each inhibitor concentration and determine the IC_{50} value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity).

Experimental Workflow: Isotope Dilution Mass Spectrometry

Acephate-d6 is primarily used as an internal standard in isotope dilution mass spectrometry (IDMS) for the accurate quantification of Acephate in complex matrices such as food, water, and biological samples.



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Caption: A typical experimental workflow for the quantification of Acephate using **Acephate-d6** as an internal standard.

This method offers high precision and accuracy by correcting for matrix effects and variations in sample preparation and instrument response.

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References

- 1. Acephate-d6 | CAS 2109699-73-0 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Acephate [webbook.nist.gov]
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